Application Notes & Protocols: The Synthesis of Chlorantraniliprole, a Leading Anthranilic Diamide Insecticide

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Compound of Interest

Compound Name:	*4-Bromo-2-chloro-6-(trifluoromethyl)aniline*
CAS No.:	*870703-71-2*
Cat. No.:	*B1316322*

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This document provides a detailed guide for researchers, scientists, and professionals in drug development on the synthesis of chlorantraniliprole. As a key member of the anthranilic diamide class of insecticides, chlorantraniliprole is distinguished by its high efficacy and selectivity.[1][2] This guide will delve into the core synthetic strategies, offering in-depth, step-by-step protocols for the preparation of its crucial intermediates and the final active molecule.

Chlorantraniliprole exerts its insecticidal effect by targeting and activating insect ryanodine receptors (RyRs), which are ligand-gated calcium channels that control the release of intracellular calcium stores.[1][3] This activation leads to uncontrolled calcium release from the sarcoplasmic reticulum in muscle cells, causing impaired muscle function, paralysis, and ultimately, the death of the insect.[4][5] The remarkable selectivity of chlorantraniliprole for insect RyRs over their mammalian counterparts contributes to its favorable safety profile.[1][2]

The industrial synthesis of chlorantraniliprole primarily involves the amide coupling of two key intermediates: 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid and 2-amino-5-

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chloro-N,3-dimethylbenzamide.[6] This guide will present a prevalent and robust pathway for the synthesis of these intermediates and their subsequent coupling to yield the final product.

Overall Synthetic Workflow

The synthesis of chlorantraniliprole is a multi-step process that can be conceptually broken down into the synthesis of two key fragments followed by their final coupling.

Caption: Overall synthetic pathway for chlorantraniliprole.

Part 1: Synthesis of Intermediate 1: 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid

A common and industrially viable route for the synthesis of this pyrazole carboxylic acid derivative begins with 2,3-dichloropyridine.[6][7] The process involves a series of transformations including hydrazino-substitution, cyclization, bromination, oxidation, and hydrolysis.[6]

Protocol 1.1: Step-by-Step Synthesis of Intermediate 1

- Hydrazino-substitution:
  - Rationale: This initial step introduces the hydrazine moiety, which is essential for the subsequent formation of the pyrazole ring.
  - Procedure: 2,3-dichloropyridine is reacted with hydrazine hydrate, typically in a solvent such as ethanol, under reflux conditions to produce (3-chloropyridin-2-yl)-hydrazine.[6]
- Cyclization with Diethyl Maleate:
  - Rationale: This condensation reaction constructs the core pyrazolidinone ring structure. The use of a base like sodium ethoxide facilitates the nucleophilic attack of the hydrazine onto the diethyl maleate.
  - Procedure: The resulting hydrazine derivative from the previous step is condensed with diethyl maleate in the presence of a base such as sodium ethoxide.[6]
- Bromination:

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- Rationale: The introduction of a bromine atom at this stage is a key functionalization that is present in the final chlorantraniliprole molecule. Phosphorus oxybromide is a common and effective brominating agent for this transformation.
- Procedure: The pyrazolidinone intermediate is treated with a brominating agent like phosphorus oxybromide in a suitable solvent, for instance, acetonitrile.[6]

- Oxidation and Hydrolysis:
  - Rationale: The subsequent oxidation and hydrolysis steps convert the intermediate to the desired carboxylic acid, which is necessary for the final amide coupling reaction.
  - Procedure: The pyrazoline from the bromination step is oxidized, followed by hydrolysis to yield 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid.[6][7]

Part 2: Synthesis of Intermediate 2: 2-amino-5-chloro-N,3-dimethylbenzamide

The synthesis of this substituted anthranilamide intermediate is crucial, and a prevalent method starts from 2-nitro-3-methylbenzoic acid.[6] This pathway involves the reduction of the nitro group, chlorination of the aromatic ring, and the formation of the N-methylamide.[6]

Protocol 2.1: Step-by-Step Synthesis of Intermediate 2

- Reduction of the Nitro Group:
  - Rationale: The reduction of the nitro group to an amine is a critical step to install the aniline functionality required for the final amide bond formation. Catalytic hydrogenation is a clean and efficient method for this transformation.
  - Procedure: 2-nitro-3-methylbenzoic acid is reduced to 2-amino-3-methylbenzoic acid. A common method is catalytic hydrogenation using a catalyst like Raney nickel in a solvent such as ethanol under a hydrogen atmosphere (e.g., 0.2 MPa) at an elevated temperature (e.g., 50°C) for several hours.[6]

- Chlorination:

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- Rationale: This step introduces the chloro substituent on the aromatic ring, which is a feature of the final chlorantraniliprole molecule.
- Procedure: The 2-amino-3-methylbenzoic acid is chlorinated to introduce the chlorine atom at the 5-position.

- N-Methylamide Formation:
  - Rationale: The formation of the N-methylamide is the final step in the synthesis of this intermediate. This can be achieved through various amide coupling methods.
  - Procedure: The carboxylic acid is converted to the corresponding N-methylamide. One method involves reacting the 2-amino-5-chloro-3-methylbenzoic acid with a methylamine source in the presence of coupling agents. For example, in a three-necked flask, 2-amino-3-methylbenzoic acid can be suspended in dichloromethane, followed by the addition of 1-hydroxybenzotriazole (HOBt). A 30% methylamine alcohol solution is then added in an ice bath, followed by the addition of 1-(3-Dimethylaminopropyl)-3-ethylcarbodiimide hydrochloride (EDCI) with stirring. The reaction is typically stirred in an ice bath for about 30 minutes and then allowed to warm to room temperature and left overnight.[8]

Parameter	Value	Reference
Starting Material	2-amino-3-methylbenzoic acid	[8]
Reagents	HOBt, 30% Methylamine alcohol solution, EDCI	[8]
Solvent	Dichloromethane	[8]
Temperature	Ice bath (0°C), then room temperature	[8]
Reaction Time	~30 minutes at 0°C, then overnight at room temperature	[8]

Part 3: Final Assembly of Chlorantraniliprole

The final step in the synthesis of chlorantraniliprole is the amide coupling of the two previously synthesized intermediates. This can be achieved through a direct amide bond formation or a

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two-step process via a benzoxazinone intermediate.[6][8]

Protocol 3.1: Direct Amide Coupling

- Rationale: Direct amide coupling is an efficient method to form the final product. The choice of coupling agent is critical for achieving a high yield. EDCI is a commonly used water-soluble carbodiimide that facilitates the formation of the amide bond.

- Procedure: In a typical procedure, 3-bromo-1-(3-chloro-2-pyridinyl)-1H-pyrazole-5-carboxylic acid and N-methyl-3-methyl-2-amino-5-chloro-benzamide are coupled. In an ice bath, 1 equivalent of the benzamide is added to a solution of the carboxylic acid, followed by the addition of 1.3 equivalents of EDCI with stirring. The reaction is stirred in an ice bath for approximately 30 minutes and then allowed to proceed overnight at room temperature. After the reaction, the mixture is washed with water, and the dichloromethane is removed under reduced pressure to obtain chlorantraniliprole. This method has been reported to yield up to 91.5%.[8]

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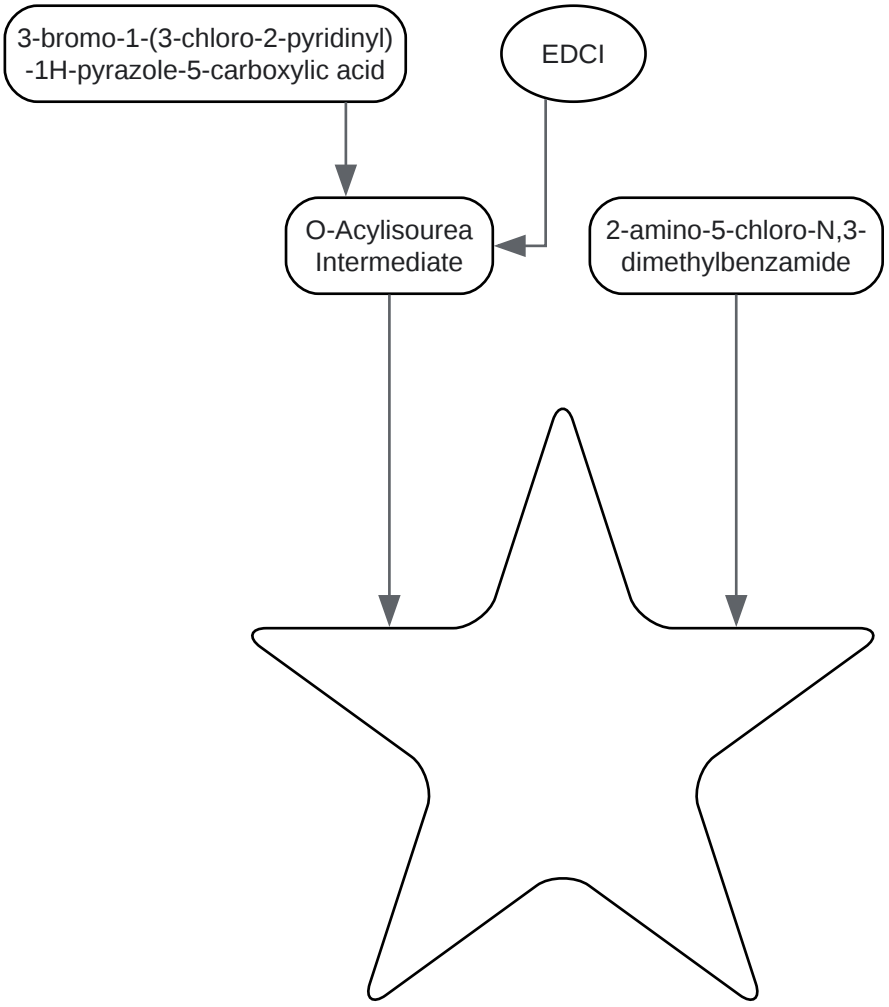

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Sources

- 1. Insect ryanodine receptors: molecular targets for novel pest control chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. New and selective ryanodine receptor activators for insect control - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Insect Ryanodine Receptor: Distinct But Coupled Insecticide Binding Sites for [N-C3H3]Chlorantraniliprole, Flubendiamide, and [3H]Ryanodine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. CN112552284A - Preparation method of chlorantraniliprole - Google Patents [patents.google.com]
- 8. Method for synthesizing chlorantraniliprole - Eureka | Patsnap [eureka.patsnap.com]

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